

# Application Note: Comprehensive Characterization of m-Phenylenediacetic Acid

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## Compound of Interest

Compound Name: *m*-Phenylenediacetic acid

Cat. No.: B1677531

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**m-Phenylenediacetic acid** (m-PDA), with the chemical formula  $C_{10}H_{10}O_4$ , is a dicarboxylic acid featuring a benzene ring substituted at the meta position with two acetic acid groups.<sup>[1][2]</sup> Its structural isomers, ortho- and para-phenylenediacetic acid, exhibit different physical and chemical properties, making robust analytical characterization crucial for quality control, reaction monitoring, and regulatory compliance. In the pharmaceutical and material science sectors, the purity, stability, and structural integrity of such molecules are paramount. This application note provides a comprehensive guide to the essential analytical techniques for the thorough characterization of **m-Phenylenediacetic acid**.

This document moves beyond a simple listing of methods to offer a detailed exploration of the principles behind each technique, step-by-step protocols, and insights into data interpretation. The aim is to equip researchers with the knowledge to select appropriate analytical strategies and confidently assess the quality of **m-Phenylenediacetic acid**.

## Physicochemical Properties of m-Phenylenediacetic Acid

A foundational understanding of the physicochemical properties of **m-Phenylenediacetic acid** is essential for method development and data interpretation.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>4</sub>	PubChem[1]
Molecular Weight	194.18 g/mol	PubChem[1]
Appearance	White to light yellow solid	SpectraBase[3]
IUPAC Name	2-[3-(carboxymethyl)phenyl]acetic acid	PubChem[1]
CAS Number	19806-17-8	PubChem[1]

## Chromatographic Techniques for Purity and Quantification

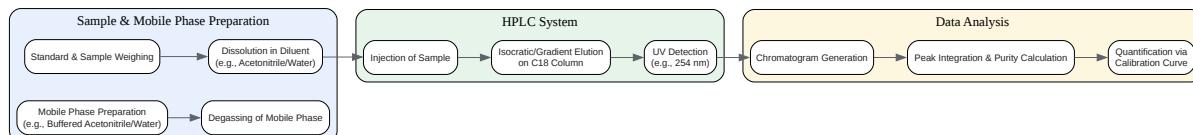
Chromatographic methods are indispensable for separating **m-Phenylenediacetic acid** from its isomers, impurities, and starting materials.

### High-Performance Liquid Chromatography (HPLC)

HPLC is a cornerstone technique for assessing the purity of non-volatile and thermally labile compounds like **m-Phenylenediacetic acid**. Reversed-phase HPLC (RP-HPLC) is particularly well-suited for this purpose.

**Principle of the Technique:** RP-HPLC separates compounds based on their hydrophobicity. A non-polar stationary phase (e.g., C18) is used with a polar mobile phase. More hydrophobic compounds interact more strongly with the stationary phase and thus have longer retention times. The acidic nature of m-PDA allows for manipulation of its retention behavior through pH adjustments of the mobile phase.

#### Experimental Workflow for HPLC Analysis



### <sup>1</sup>H NMR

#### Chemical Shift ( $\delta$ )

- Aromatic protons (7-8 ppm)
- Methylene protons (~3.6 ppm)
- Carboxylic acid protons (>12 ppm)

#### Integration

- Ratio of protons in different environments

#### Splitting Pattern

- Spin-spin coupling between neighboring protons

### <sup>13</sup>C NMR

#### Chemical Shift ( $\delta$ )

- Carboxylic carbons (~170-180 ppm)
- Aromatic carbons (120-140 ppm)
- Methylene carbons (~40 ppm)

#### Number of Signals

- Indicates number of unique carbon environments

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## References

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